

Application Notes and Protocols: Preparation of CGS 21680 Stock Solution in DMSO

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Compound of Interest

Compound Name: CGS 21680 Hydrochloride

CAS No.: 124182-57-6

Cat. No.: B1663377

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Abstract

These application notes provide a detailed protocol for the preparation of a stock solution of CGS 21680 in dimethyl sulfoxide (DMSO). CGS 21680 is a potent and selective agonist for the adenosine A2A receptor, widely utilized in neuroscience, immunology, and cardiovascular research to investigate the receptor's role in various physiological and pathological processes. Accurate and consistent preparation of stock solutions is critical for reproducible experimental outcomes. This document outlines the necessary materials, equipment, and a step-by-step procedure for dissolving CGS 21680 in DMSO, along with data on its solubility, stability, and proper storage conditions.

Introduction to CGS 21680

CGS 21680 is a high-affinity adenosine A2A receptor agonist with a K_i value of approximately 27 nM. It is a valuable pharmacological tool for studying the therapeutic potential of A2A receptor activation, which has been implicated in anti-inflammatory responses, neuroprotection,

and vasodilation.[1] Given its utility, ensuring the integrity of the compound through proper handling and solution preparation is paramount for obtaining reliable experimental results.

CGS 21680 Properties

A summary of the key physical and chemical properties of **CGS 21680 hydrochloride** is presented in the table below.

Property	Value	Source
Synonyms	2-p-(2-Carboxyethyl)phenethylamino-5'-N-ethylcarboxamidoadenosine hydrochloride	
CAS Number	124431-80-7	[2][3]
Molecular Formula	C ₂₃ H ₂₉ N ₇ O ₆ .HCl	
Molecular Weight	535.99 g/mol	
Appearance	White to off-white solid	[2]

Solubility of CGS 21680 in DMSO

DMSO is the recommended solvent for preparing stock solutions of CGS 21680. It is crucial to use anhydrous (hygroscopic) DMSO, as the presence of moisture can significantly impact the solubility of the compound.[2][4]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source
DMSO	≥ 20 mg/mL	37.31 mM	[2]
DMSO	53.6 mg/mL	100 mM	
DMSO	100 mg/mL	186.57 mM	[4]
DMSO	107 mg/mL	199.63 mM	[4]
H2O	< 0.1 mg/mL (insoluble)	-	[2]

Note: The variability in reported solubility may be due to differences in the specific salt form (e.g., hydrochloride, hydrate), purity, and the specific batch of the compound, as well as the water content of the DMSO used.

Experimental Protocol: Preparation of a 10 mM CGS 21680 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of CGS 21680 in DMSO. The concentration can be adjusted based on experimental needs and the solubility data provided above.

Materials

- **CGS 21680 hydrochloride** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer

- Optional: Sonicator

Equipment

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Fume hood

Step-by-Step Procedure

- Preparation: Don all necessary PPE and perform all manipulations within a fume hood. Ensure all glassware and equipment are clean and dry.
- Weighing CGS 21680: Tare a sterile microcentrifuge tube or vial on the analytical balance. Carefully weigh the desired amount of CGS 21680 powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 5.36 mg of CGS 21680 (based on a molecular weight of 535.99 g/mol).
- Adding DMSO: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube containing the CGS 21680 powder. To prepare a 10 mM stock solution from 5.36 mg of CGS 21680, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution. A clear solution should be obtained.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution.^[2] Visually inspect the solution to ensure no particulates remain.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-100 µL) in sterile microcentrifuge tubes.^{[2][5]}
- Storage: Store the aliquots in a light-protected container at -20°C or -80°C.

Storage and Stability

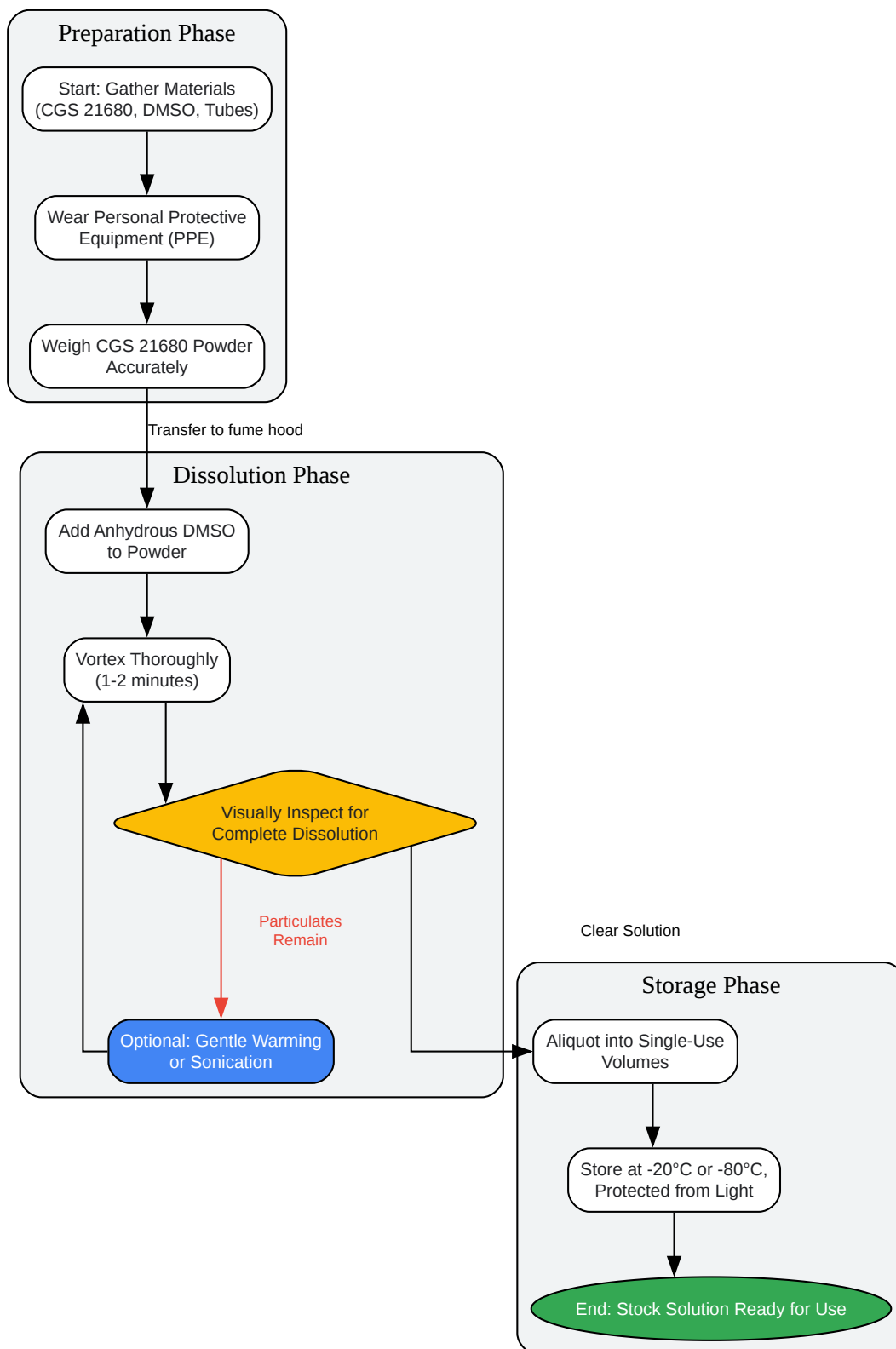
Proper storage is critical to maintain the activity of the CGS 21680 stock solution.

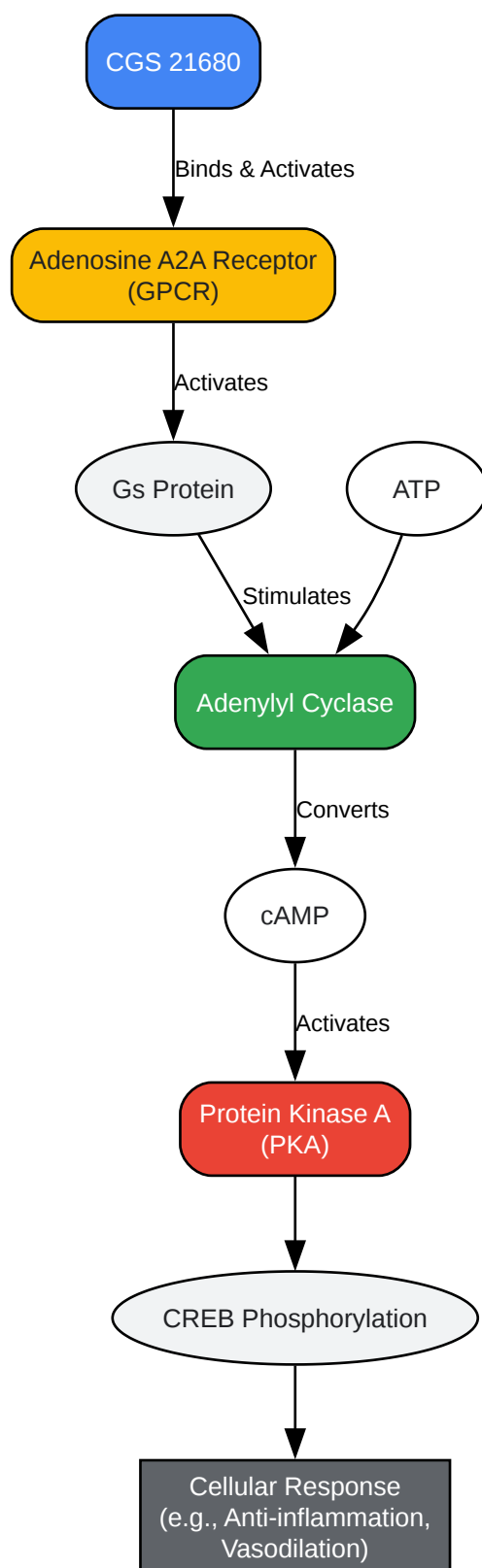
Storage Temperature	Stability	Source
-20°C	Up to 1 year (sealed from moisture)	[2]
-80°C	Up to 2 years (sealed from moisture)	[2]
Room Temperature	Not recommended for long-term storage	
4°C (Solid Form)	Stable, sealed from moisture	[2]

Note: The stability of compounds in DMSO can vary.[5] It is best practice to use freshly prepared solutions for critical experiments. Avoid multiple freeze-thaw cycles.

Workflow and Signaling Pathway Diagrams

Experimental Workflow for Stock Solution Preparation





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